

Review of studies comparing WCA-814 to other molecules

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	WCA-814	
Cat. No.:	B12382680	Get Quote

References

- 1. WASP Family Proteins: Molecular Mechanisms and Implications in Human Disease PMC [pmc.ncbi.nlm.nih.gov]
- 2. Orchestration of synaptic functions by WAVE regulatory complex-mediated actin reorganization PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Uncovering the Anticancer Mechanisms of Chinese Herbal Medicine Formulas:
 Therapeutic Alternatives for Liver Cancer PMC [pmc.ncbi.nlm.nih.gov]
- 5. Characterization of Activated Cyclic Olefin Copolymer: Effects of Ethylene/Norbornene Content on the Physiochemical Properties PMC [pmc.ncbi.nlm.nih.gov]
- 6. A Review of Methods to Modify the PDMS Surface Wettability and Their Applications PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Review of studies comparing WCA-814 to other molecules]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12382680#review-of-studies-comparing-wca-814-to-other-molecules]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com